

The Synthesis and Purification of (R)-JNJ-40418677: An In-depth Technical Guide

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Compound of Interest

Compound Name: (R)-JNJ-40418677

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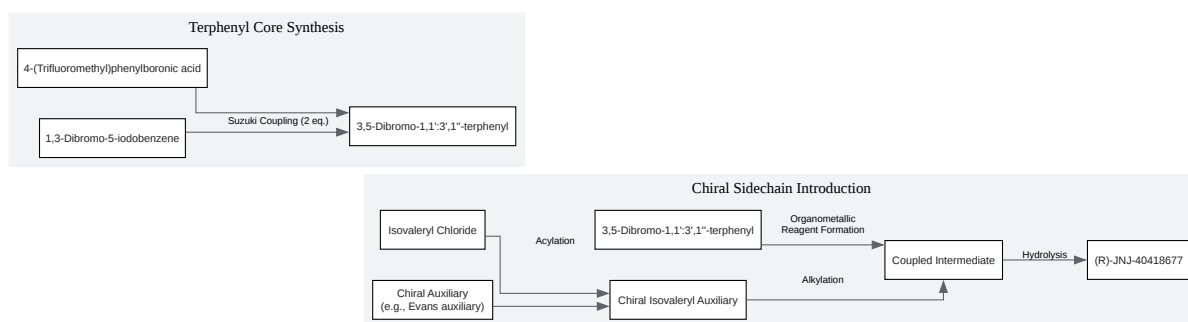
(R)-JNJ-40418677, chemically known as 2-(S)-(3,5-bis(4-(trifluoromethyl)phenyl)phenyl)-4-methylpentanoic acid, is a potent and selective γ -secretase modulator (GSM) that has been investigated for its potential as a disease-modifying therapy for Alzheimer's disease. Unlike γ -secretase inhibitors, which broadly suppress enzyme activity and can lead to mechanism-based toxicities, GSMs allosterically modulate the enzyme to selectively reduce the production of the aggregation-prone amyloid- β 42 (A β 42) peptide, while increasing the formation of shorter, less amyloidogenic A β species. This technical guide provides a comprehensive overview of the synthesis and purification of this important research compound.

While the specific, detailed experimental protocol for the synthesis of **(R)-JNJ-40418677** is primarily documented in a specific reference (Ho, et al. Biochemistry 2009, 48, 1183–1197), which is not publicly available in its entirety, this guide outlines a representative synthetic approach based on established organic chemistry principles and analogous syntheses of similar terphenyl carboxylic acid derivatives found in the patent and scientific literature.

I. Synthetic Strategy Overview

The synthesis of **(R)-JNJ-40418677**, a chiral biaryl carboxylic acid, can be logically broken down into two key stages: the construction of the central terphenyl core and the introduction of the chiral α -substituted carboxylic acid moiety. A plausible retrosynthetic analysis suggests a convergent approach, where the terphenyl backbone is assembled first, followed by the attachment of the chiral side chain.

A generalized workflow for the synthesis is depicted below:



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1,3-Dibromo-5-iodobenzene + 2 eq. 4-(Trifluoromethyl)phenylboronic acid --[Pd catalyst, base]-> 3,5-Bis(4-(trifluoromethyl)phenyl)bromobenzene

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